

Essential Safety and Operational Guide for Handling Prometon

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Prometon**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

Prometon is a non-selective triazine herbicide that can pose health risks if not handled properly. It is classified as Toxicity Category III for acute oral and dermal hazards and Toxicity Category II for inhalation.[1] It is a mild eye irritant but not a dermal irritant or sensitizer.[1] Exposure can cause symptoms such as abdominal cramps, vomiting, eye irritation, headache, dizziness, and nausea.[1] The product is a flammable material and can form flammable mixtures above 77°F (25°C).[2][3]

Table 1: Required Personal Protective Equipment (PPE) for Handling Prometon



Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Chemical goggles or a full-face shield	Must be worn to prevent eye contact, which can cause substantial but temporary injury.[2] Safety glasses should have brow, front, and temple protection.[4]
Hands	Chemical-resistant gloves	Natural rubber (≥ 14 mils), Viton, or other impervious gloves are required.[2][5] Gloves must be inspected before use and washed before removal.[6][7]
Body	Long-sleeved shirt and long pants	Should be worn to minimize skin contact.[2] For overhead applications, chemical-resistant headgear is necessary.[4]
Feet	Chemical-resistant footwear plus socks	Pant legs should be worn outside of boots to prevent chemicals from entering.[4]
Respiratory	NIOSH-approved respirator	A full-face chemical cartridge respirator with organic vapor cartridges and pesticide precartridges or a supplied-air respirator is required to avoid breathing mist or spray.[2]

Users should always wash hands thoroughly after handling and before eating, drinking, or using the toilet.[8] Contaminated PPE should be washed separately from other laundry using detergent and hot water.[2][8] Clothing that has been drenched or heavily contaminated should be discarded and not reused.[2][8]



Quantitative Toxicity Data

The following tables summarize the acute toxicity data for **Prometon**.

Table 2: Acute Toxicity Data for **Prometon**

Route of Exposure	Species	Value	Classification
Oral LD50	Rat	2,100 - 2,980 mg/kg	Slightly toxic[2][3][9]
Dermal LD50	Rabbit	2,000 - 2,500 mg/kg	Slightly toxic[2][3]
Inhalation LC50	Rat	>2.5 mg/L (4 hours)	Slightly toxic[2][3]
Eye Irritation	Rabbit	Severely irritating	Causes substantial but temporary injury[2]
Skin Irritation	Rabbit	Severely irritating	May cause severe skin irritation[3]

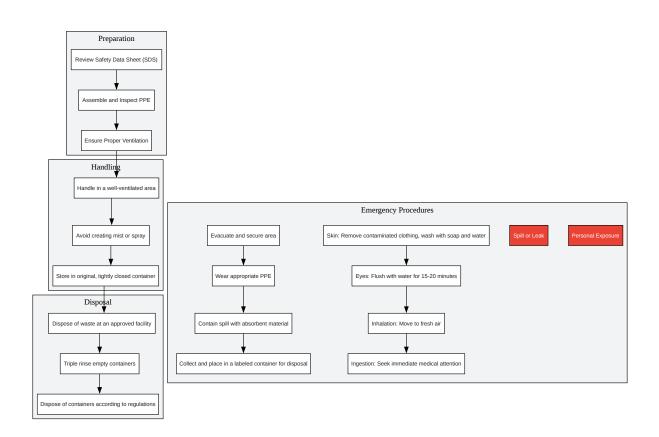
Table 3: Ecotoxicity Data for Prometon

Organism	Test	Value
Rainbow Trout	96-hour LC50	19.6 mg/L[2][3]
Bluegill Sunfish	96-hour LC50	41.5 mg/L[2][3]
Daphnia magna	48-hour LC50	37.5 mg/L[2]
Bobwhite Quail	Oral LD50	>2,264 mg/kg[2][3]
Mallard Duck	Oral LD50	3,158 mg/kg[2][3]

Operational Plan: Safe Handling and Emergency Procedures

A systematic approach to handling **Prometon** is crucial. The following workflow outlines the key steps from preparation to disposal.





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Caption: Safe handling workflow for **Prometon**, from preparation to disposal.



Experimental Protocols Cited:

While specific experimental protocols are not detailed in the provided safety documents, the handling procedures are derived from standard laboratory safety practices outlined in the Material Safety Data Sheets (MSDS) and Safety Data Sheets (SDS) for **Prometon**-containing products.

Spill and Leak Procedures:

In the event of a spill, immediately evacuate nonessential personnel.[2] Wear the appropriate PPE, including a respirator, before containing the spill.[2] For small spills, use an absorbent material like pet litter, sweep it up, and place it in an approved chemical container.[2][10] For large spills, dike the area to prevent spreading and keep the material out of water supplies.[10] The contaminated area should be washed with a strong detergent and water.[2][10]

First Aid Measures:

- If on Skin or Clothing: Take off contaminated clothing immediately. Rinse skin with plenty of water for 15-20 minutes.[11]
- If in Eyes: Hold the eye open and rinse slowly and gently with water for 15-20 minutes.

 Remove contact lenses, if present, after the first 5 minutes, then continue rinsing.[6][11]
- If Inhaled: Move the person to fresh air. If the person is not breathing, call 911 or an ambulance, then give artificial respiration.[11]
- If Swallowed: Call a poison control center or doctor immediately for treatment advice. Do not induce vomiting unless told to do so by a poison control center or doctor, as the product may contain petroleum distillates which can cause aspiration pneumonia.[2][11]

Storage and Disposal Plan

Storage:

Store **Prometon** in its original container in a cool, dry, and well-ventilated area, away from heat or open flames.[10] The storage temperature should be kept above 32°F (0°C).[2][10] Keep containers tightly closed and out of reach of children and animals.[6][10]



Disposal:

Wastes resulting from the use of this product must be disposed of on-site or at an approved waste disposal facility.[2][12][13] Do not contaminate water, food, or feed by storage or disposal.[2][10][12]

Container Disposal:

- Non-refillable Containers (≤ 5 gallons): Triple rinse the container promptly after emptying. To do this, empty the remaining contents into application equipment or a mix tank. Fill the container ¼ full with water and recap. Shake for 10 seconds. Pour the rinsate into the application equipment or a mix tank, or store it for later use or disposal. Repeat this procedure two more times. The empty container can then be offered for recycling, if available, or disposed of in a sanitary landfill or by other procedures approved by state and local authorities.[10][12]
- Refillable Containers (> 55 gallons): Refill the container only with **Prometon**. Do not reuse it
 for any other purpose. The responsibility for cleaning the container before final disposal lies
 with the person disposing of it.[10][13][14]

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